

An In-depth Technical Guide to the Chemical Structure of Matlystatin E

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Compound of Interest

Compound Name: *Matlystatin E*

Cat. No.: *B116066*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Matlystatin E**, a potent metalloproteinase inhibitor. The information is curated for researchers, scientists, and professionals involved in drug development and cancer biology.

Introduction to Matlystatin E

Matlystatin E belongs to a family of five related natural products, the matlystatins (A, B, D, E, and F), which were first isolated from the fermentation broth of the actinomycete *Actinomadura atramentaria*.^{[1][2]} These compounds have garnered significant interest due to their potent inhibitory activity against type IV collagenases, specifically matrix metalloproteinase-2 (MMP-2) and matrix metalloproteinase-9 (MMP-9).^{[2][3]} MMPs are a family of zinc-dependent endopeptidases that play a crucial role in the degradation of the extracellular matrix (ECM).^[4] Under normal physiological conditions, MMP activity is tightly regulated. However, in pathological states such as cancer, their overexpression contributes to tumor invasion, metastasis, and angiogenesis.^{[5][6]}

Chemical Structure and Physicochemical Properties

The chemical structure of the matlystatin family, including **Matlystatin E**, has been elucidated using a combination of homo- and heteronuclear 2D NMR and Fast Atom Bombardment Mass Spectrometry (FAB-MS/MS).^[7] A key structural feature of the matlystatins is the presence of a

hydroxamic acid moiety, which is critical for their biological activity.[7] This functional group acts as a chelating agent, binding to the zinc ion in the active site of MMPs and thereby inhibiting their enzymatic function.[4]

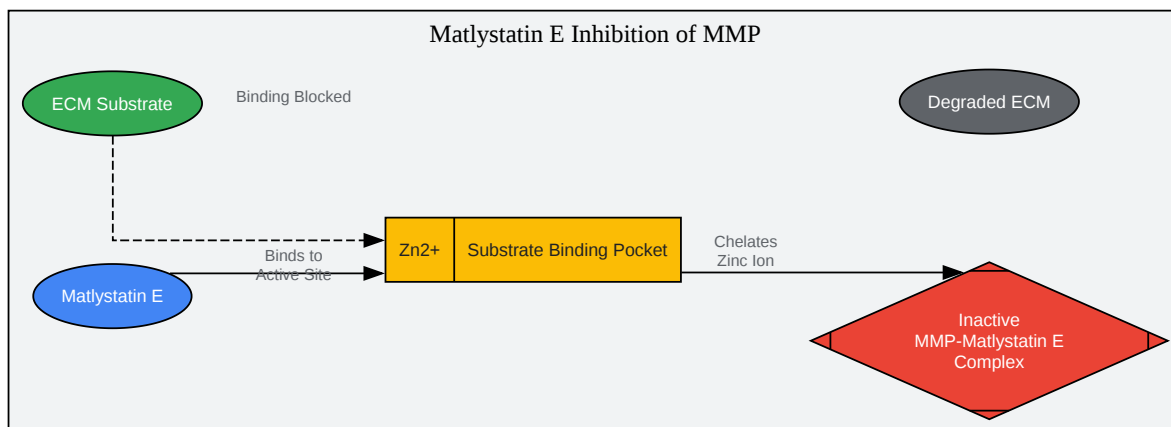
The molecular formula of **Matlystatin E** is C₂₆H₄₂N₆O₆.

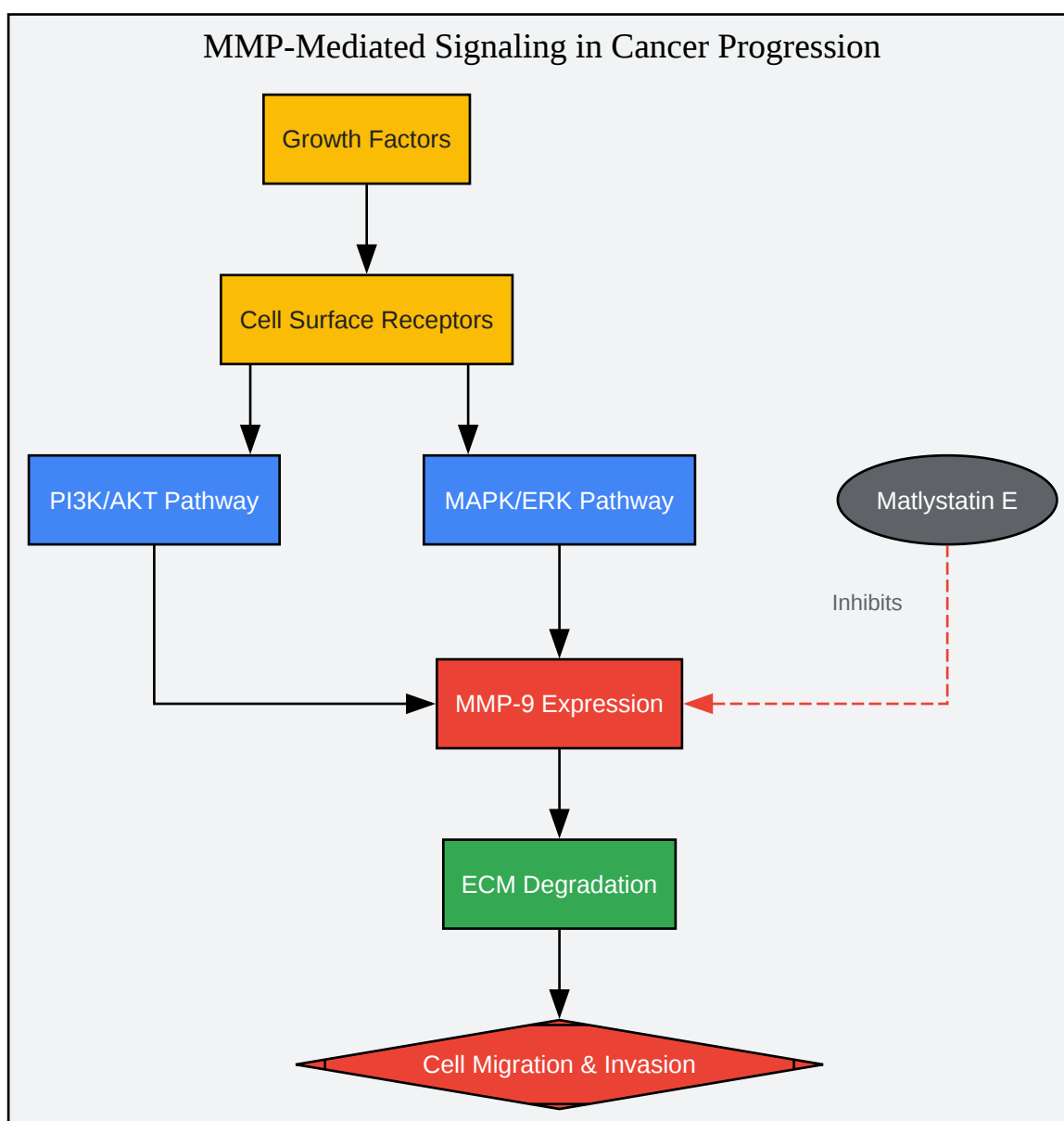
Table 1: Physicochemical Properties of **Matlystatin E**

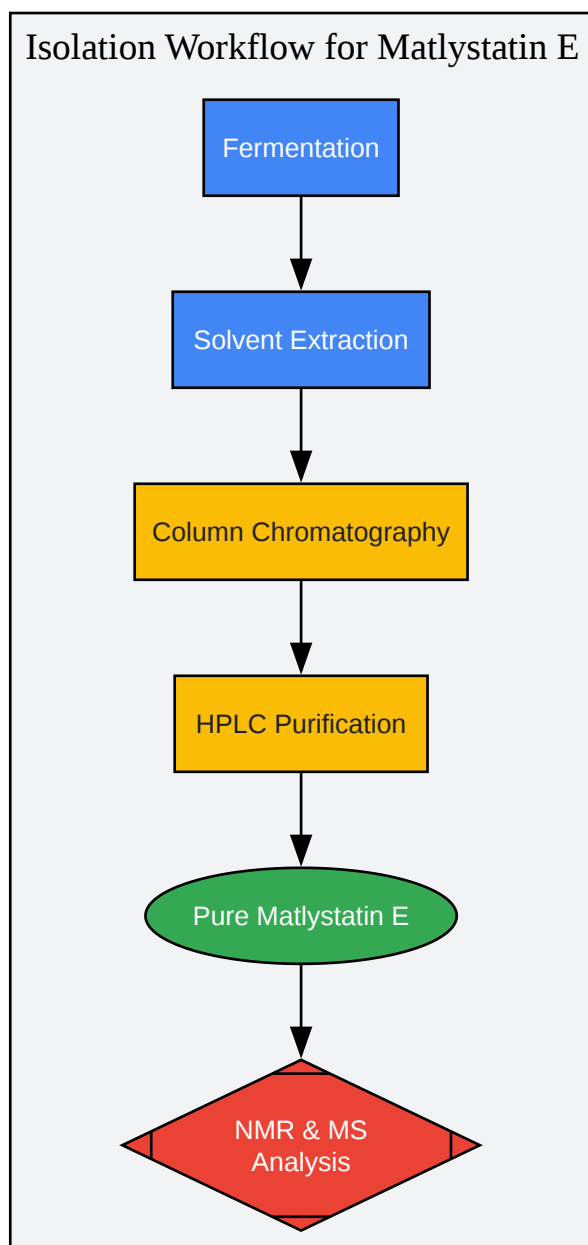
Property	Value	Source
Molecular Formula	C ₂₆ H ₄₂ N ₆ O ₆	
Molecular Weight	534.65 g/mol	
Canonical SMILES	<chem>CCCCC(CC(=O)N[O-])C(=O)N1C(CCCN1)C(=O)NC(C2=CC=[N+]3N2C(CCC3)C(=O)O)C(C)CC</chem>	
InChI Key	FALJVVMSWFILZ-UHFFFAOYSA-N	
IUPAC Name	3-[2-methyl-1-[[2-[2-(2-oxidoamino)-2-oxoethyl]hexanoyl]diazinane-3-carbonyl]amino]butyl]-5,6,7,8-tetrahydropyrazolo[1,2-a]pyridazin-9-ium-5-carboxylic acid	

Mechanism of Action

Matlystatin E exerts its biological effect through the reversible inhibition of matrix metalloproteinases. The core mechanism involves the hydroxamic acid functional group, which mimics the peptide bond of the natural substrate of MMPs. This allows the inhibitor to bind to the active site of the enzyme. The nitrogen and oxygen atoms of the hydroxamic acid moiety then form a bidentate complex with the catalytic zinc ion, effectively blocking the enzyme's activity.[2][3][4]







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